

An In-depth Technical Guide to Ethyl 2-bromo-5-(trifluoromethyl)benzoate

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Compound of Interest

Compound Name:	<i>Ethyl 2-bromo-5-(trifluoromethyl)benzoate</i>
Cat. No.:	B1420970

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Introduction

Ethyl 2-bromo-5-(trifluoromethyl)benzoate is a fluorinated aromatic compound that serves as a versatile building block in organic synthesis. Its unique substitution pattern, featuring a bromine atom, a trifluoromethyl group, and an ethyl ester on a benzene ring, makes it a valuable precursor for the synthesis of complex molecules, particularly in the fields of medicinal chemistry and materials science. This guide provides a comprehensive overview of its molecular structure, key properties, and significance in synthetic applications.

Molecular Structure and Properties

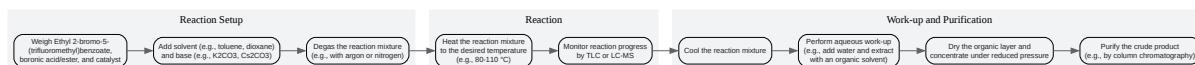
The molecular structure of **Ethyl 2-bromo-5-(trifluoromethyl)benzoate** is characterized by a benzene ring substituted with three different functional groups. The ethyl benzoate moiety provides a site for further chemical transformations, while the bromine atom and the trifluoromethyl group significantly influence the electronic properties and reactivity of the aromatic ring.

The presence of the electron-withdrawing trifluoromethyl group and the bromine atom deactivates the aromatic ring towards electrophilic substitution, while the bromine atom provides a handle for cross-coupling reactions.

Key Properties

Property	Value	Source
CAS Number	1214336-55-6	[1] [2] [3] [4]
Molecular Formula	C10H8BrF3O2	[1] [2] [3]
Molecular Weight	297.07 g/mol	[1] [2]
IUPAC Name	ethyl 2-bromo-5-(trifluoromethyl)benzoate	[3]
Appearance	White to off-white solid	
Purity	Typically ≥97%	[1]

Structural Representation



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References

- 1. 1214336-55-6 | Ethyl 2-bromo-5-(trifluoromethyl)benzoate - Moldb [moldb.com]
- 2. 1214336-55-6|Ethyl 2-bromo-5-(trifluoromethyl)benzoate|BLD Pharm [bldpharm.com]
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- 4. Ethyl 2-bromo-5-(trifluoromethyl)benzoate - AbacipharmTech-Global Chemical supplier [abacipharma.com]
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